

Benzyl-PEG5-Amine molecular weight and CAS number

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Compound of Interest

Compound Name: Benzyl-PEG5-Amine

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An In-depth Technical Guide to Benzyl-PEG5-Amine

This technical guide provides comprehensive information on the chemical properties, applications, and handling of **Benzyl-PEG5-Amine**, a versatile heterobifunctional linker. This document is intended for researchers, scientists, and professionals in the field of drug development and bioconjugation.

Core Properties of Benzyl-PEG5-Amine

Benzyl-PEG5-Amine is a polyethylene glycol (PEG) derivative containing a terminal benzyl group and a primary amine. The PEG chain consists of five repeating ethylene glycol units, which imparts hydrophilicity to molecules it is conjugated with, often improving their solubility and pharmacokinetic profiles. The benzyl group serves as a protecting group for the hydroxyl terminus, while the primary amine allows for covalent attachment to various functional groups.

The key physicochemical properties of **Benzyl-PEG5-Amine** are summarized in the table below for easy reference.



Property	Value	Source(s)
CAS Number	86770-77-6	[1][2][3]
Molecular Formula	C17H29NO5	[1][2]
Molecular Weight	327.4 g/mol , 327.42 g/mol	
Purity	≥98%	_
Solubility	Water, DMSO, DCM, DMF	_
Storage Conditions	-20°C for long-term storage	_

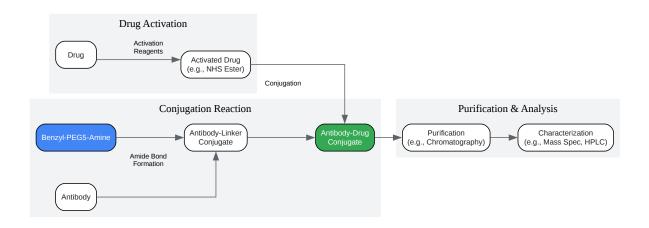
Applications and Experimental Considerations

Benzyl-PEG5-Amine is a valuable tool in bioconjugation and drug delivery research. The terminal primary amine can readily react with activated carboxylic acids (e.g., NHS esters), aldehydes, and ketones to form stable amide or imine bonds, respectively. This reactivity allows for the conjugation of **Benzyl-PEG5-Amine** to proteins, peptides, antibodies, and other biomolecules.

A significant application of such PEG linkers is in the development of Antibody-Drug Conjugates (ADCs). In this context, the PEG linker can be used to attach a cytotoxic drug to an antibody, leveraging the antibody's specificity to deliver the drug to target cells. The hydrophilic PEG spacer can help to overcome aggregation and solubility issues of the final ADC product. The benzyl group can be removed via hydrogenolysis to reveal a terminal hydroxyl group for further modification if required.

The following diagram illustrates a generalized workflow for the conjugation of a drug to an antibody using a PEG linker like **Benzyl-PEG5-Amine**.





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References

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